

Comparative Environmental Impact Assessment: Cyclohexylamine Derivatives and Eco-Friendly Alternatives

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Compound of Interest

Compound Name: *N-Isononylcyclohexylamine*

Cat. No.: *B15175798*

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This guide provides a comparative environmental impact assessment of cyclohexylamine derivatives, focusing on available data for Cyclohexylamine and Dicyclohexylamine as proxies for **N-Isononylcyclohexylamine**, for which specific environmental data is not publicly available. The assessment contrasts these compounds with emerging environmentally friendly alternatives in key industrial applications such as corrosion inhibition and rubber vulcanization.

Executive Summary

The direct environmental impact of **N-Isononylcyclohexylamine** has not been extensively documented in publicly accessible literature. Therefore, this guide utilizes data from structurally similar compounds, Cyclohexylamine and Dicyclohexylamine, to infer potential environmental behavior and impacts. The comparison with greener alternatives, such as plant-based corrosion inhibitors and next-generation vulcanization accelerators, highlights a significant disparity in environmental profiles. The alternatives generally exhibit lower toxicity, higher biodegradability, and are derived from renewable resources, positioning them as more sustainable options.

Section 1: Comparative Ecotoxicity and Environmental Fate

The following tables summarize the available environmental data for Cyclohexylamine and Dicyclohexylamine. A qualitative comparison with eco-friendly alternatives is also provided.

Table 1: Physicochemical Properties and Environmental Fate

Property	Cyclohexylamine	Dicyclohexylamine	Eco-Friendly Alternatives (General)
CAS Number	108-91-8[1]	101-83-7[2]	Varies
Molecular Formula	C6H13N[1]	C12H23N[3]	Varies (often complex mixtures)
Water Solubility	Miscible[1]	0.8 g/L at 25 °C[3]	Varies (often water-soluble extracts)[4]
Vapor Pressure	11 mmHg (20°C)[1]	0.0442 hPa at 25 °C[2][3]	Generally low
Biodegradation	Readily biodegradable by some bacteria[5]	Readily biodegradable (77% in 14 days, >96% in 20 days in specific tests)[2]	Generally high and rapid[4][6]
Bioaccumulation	Low potential (estimated BCF of 3)[7]	Potential for neutral form (BCF=459), no significant potential for protonated form (BCF=3.2)[2]	Low potential
Environmental Target Compartment	Water (protonated form)[2]	Water (99.71% for protonated form)[2]	Varies, generally low persistence

Table 2: Aquatic Toxicity Data

Species	Endpoint	Cyclohexylamine (Value mg/L)	Dicyclohexylamine (Value mg/L)	Eco-Friendly Alternatives (General)
Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	44 - 90[8]	-	Generally low toxicity
Pseudokirchneriella subcapitata (Green Algae)	EC50 (96h)	20[8]	-	Generally low toxicity
Aquatic Life	-	Harmful to aquatic life[9]	Very toxic to aquatic life with long lasting effects[10]	Minimal impact

Section 2: Experimental Methodologies

Detailed experimental protocols for the cited data are available in the original source documents. The following provides a general overview of the methodologies used to assess the environmental impact of these chemicals.

Biodegradation Studies

- **Ready Biodegradability** (e.g., OECD TG 301C/MITI Test): These tests assess the potential for a chemical to be rapidly and completely biodegraded by microorganisms. The test substance is incubated with a microbial inoculum in a mineral medium for 28 days. Biodegradation is determined by measuring parameters such as oxygen consumption or carbon dioxide production. For Dicyclohexylamine, 77% biodegradation was observed in 14 days using a test comparable to OECD TG 301C[2].
- **Inherent Biodegradability** (e.g., OECD TG 301D/Closed Bottle Test): This test identifies chemicals that have the potential to biodegrade, although not necessarily rapidly. A low concentration of the test substance is incubated with a mixed microbial population in a closed bottle for 28 days. The depletion of dissolved oxygen is measured and compared to theoretical oxygen demand. Dicyclohexylamine showed over 96% degradation after 20 days in a closed bottle test[2].

- **Specific Bacterial Degradation:** Studies may isolate specific bacterial strains capable of degrading a target compound. For instance, *Brevibacterium oxydans* IH-35A was shown to grow on Cyclohexylamine as the sole source of carbon and nitrogen[5]. The degradation pathway was elucidated by identifying metabolic intermediates.

Aquatic Toxicity Testing

- **Acute Toxicity Tests** (e.g., OECD TG 203, Fish, Acute Toxicity Test): These tests determine the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a short period, typically 96 hours.
- **Algal Growth Inhibition Tests** (e.g., OECD TG 201): These tests evaluate the effects of a substance on the growth of unicellular green algae. The concentration that inhibits growth by 50% (EC50) is determined over a 72 or 96-hour period.

Section 3: Comparative Analysis and Alternatives

Corrosion Inhibitors

Cyclohexylamine and its derivatives are utilized as corrosion inhibitors, particularly in boiler water treatment[11]. However, due to their potential environmental and health risks, there is a growing interest in "green" corrosion inhibitors.

- **Plant-Based Inhibitors:** Extracts from various plants have demonstrated effective corrosion inhibition[4][6][12][13]. These are attractive due to their biodegradability, low cost, and wide availability[4][12]. The active components are often organic compounds like tannins, alkaloids, and flavonoids that form a protective layer on the metal surface[12].

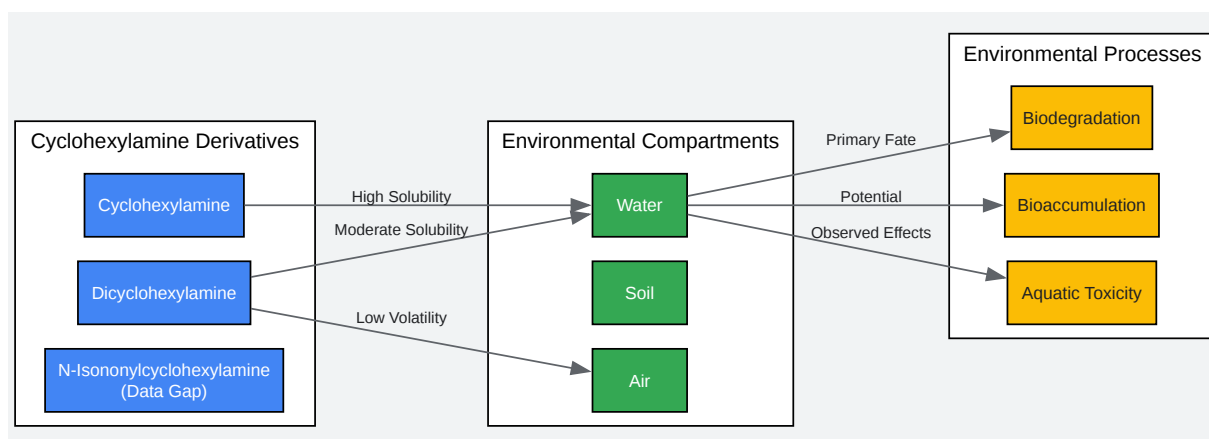
Vulcanization Accelerators

Sulfenamide accelerators, which can be derived from cyclohexylamines, are widely used in the rubber industry[14][15]. A significant concern with some traditional accelerators is the formation of carcinogenic N-nitrosamines.

- **'Safe' Amine Accelerators:** Research has focused on developing sulfenamide accelerators derived from 'safe' amines. These amines are designed to be difficult to nitrosate, and if they are, they form non-carcinogenic N-nitroso compounds[16]. This represents a significant step towards safer and more environmentally benign rubber processing.

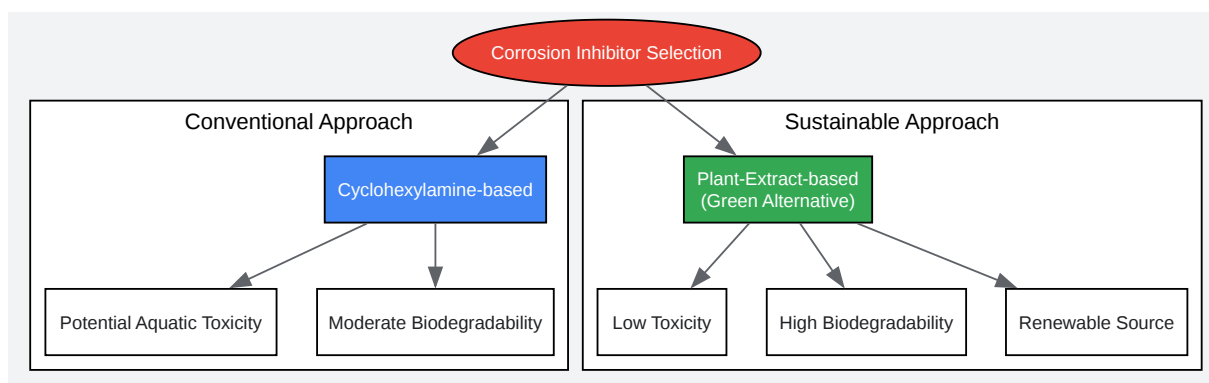
Section 4: Visualizing Environmental Pathways and Comparisons

The following diagrams illustrate key concepts related to the environmental assessment of these chemical classes.



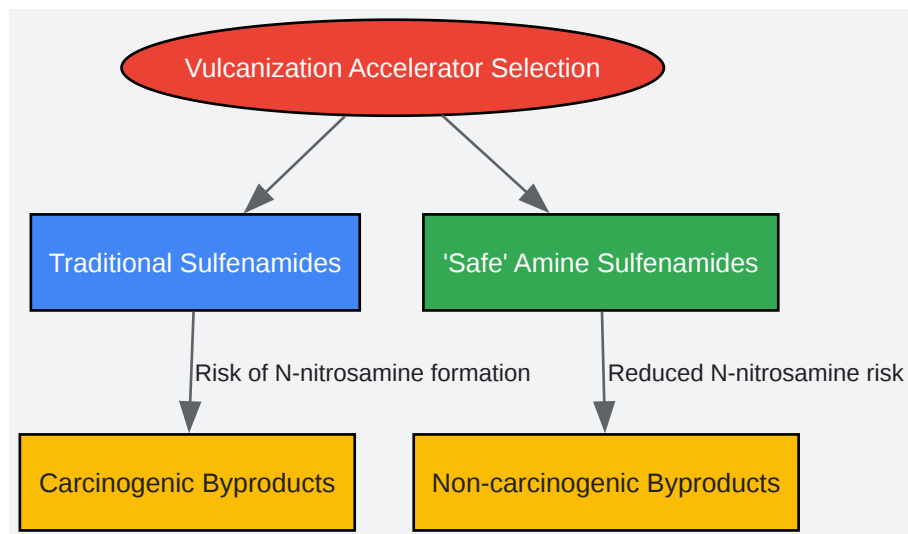
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Caption: Environmental fate of Cyclohexylamine derivatives.



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Caption: Comparison of corrosion inhibitor types.



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